

10-Nonadecanol: A Technical Guide to its Discovery and Scientific History

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Compound of Interest

Compound Name: 10-Nonadecanol

Cat. No.: B101355

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Abstract

10-Nonadecanol, a C19 secondary fatty alcohol, has a history rooted in the analysis of natural products rather than a singular, celebrated discovery. Its identification is intertwined with the broader exploration of plant and insect biochemistry. This technical guide provides a comprehensive overview of the discovery, characterization, and synthesis of **10-Nonadecanol**, offering insights for researchers in natural product chemistry, pharmacology, and drug development.

Introduction: An Unassuming Beginning

Unlike many molecules with a well-documented history of discovery, **10-Nonadecanol's** emergence into the scientific record is more subtle. It is not associated with a specific breakthrough synthesis or a targeted search for a bioactive compound. Instead, its identification is a result of the steady advancement of analytical techniques, particularly in the study of complex natural mixtures.

While a definitive first isolation is not clearly documented in readily available literature, early encounters with **10-Nonadecanol** likely occurred during the chemical analysis of various organisms. It has been identified as a component in the essential oil of *Helichrysum odoratissimum*, a plant used in traditional medicine.^{[1][2][3][4][5]} The investigation of insect

cuticular hydrocarbons and pheromones also represents a probable avenue for its initial detection.

Physicochemical Properties

The fundamental physicochemical properties of **10-Nonadecanol** have been determined through various analytical methods. These data are crucial for its identification, purification, and for predicting its behavior in biological and chemical systems.

Property	Value	Source
Molecular Formula	C ₁₉ H ₄₀ O	PubChem
Molecular Weight	284.52 g/mol	PubChem
IUPAC Name	Nonadecan-10-ol	PubChem
CAS Number	16840-84-9	PubChem
Melting Point	62-64 °C	Various Suppliers
Boiling Point	362.8±11.0 °C at 760 mmHg	PubChem
Density	0.8±0.1 g/cm ³	PubChem
Water Solubility	Insoluble	Various Suppliers
LogP	7.95	PubChem

Early Characterization and Analytical Data

The structural elucidation of **10-Nonadecanol** relies on a combination of spectroscopic techniques. Early studies would have employed methods such as infrared (IR) spectroscopy to identify the hydroxyl functional group and mass spectrometry (MS) to determine the molecular weight and fragmentation pattern. Later, nuclear magnetic resonance (NMR) spectroscopy would have provided the definitive carbon skeleton and the position of the hydroxyl group.

Spectroscopic Data	Key Features
Infrared (IR) Spectroscopy	Broad absorption band around 3300 cm^{-1} (O-H stretch); Absorptions in the $2850\text{-}2960\text{ cm}^{-1}$ region (C-H stretch)
Mass Spectrometry (MS)	Molecular ion peak (M+) at m/z 284; Characteristic fragmentation pattern corresponding to the loss of water and cleavage adjacent to the hydroxyl group.
^{13}C NMR Spectroscopy	Signal around 72 ppm corresponding to the carbon atom bearing the hydroxyl group; A series of signals in the aliphatic region (14-40 ppm).
^1H NMR Spectroscopy	A multiplet around 3.6 ppm corresponding to the proton on the carbon with the hydroxyl group; A broad singlet for the hydroxyl proton; A complex pattern of signals in the aliphatic region (0.8-1.5 ppm).

Historical Synthesis Methodologies

While a specific "first synthesis" of **10-Nonadecanol** is not historically prominent, its creation would have fallen under the general synthetic strategies for long-chain secondary alcohols developed in the 20th century. The most probable and historically significant method for its laboratory synthesis is the Grignard reaction.

Experimental Protocol: Grignard Synthesis of 10-Nonadecanol

This protocol outlines a general procedure for the synthesis of **10-Nonadecanol** using a Grignard reagent and an aldehyde, a cornerstone of C-C bond formation in organic chemistry.

Materials:

- 1-Bromononane

- Magnesium turnings
- Anhydrous diethyl ether
- Decanal
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware (three-neck round-bottom flask, dropping funnel, condenser, etc.)
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- Preparation of the Grignard Reagent:
 - In a flame-dried three-neck round-bottom flask equipped with a dropping funnel, a condenser, and a nitrogen inlet, place magnesium turnings.
 - Add a small crystal of iodine to initiate the reaction.
 - Add a solution of 1-bromononane in anhydrous diethyl ether dropwise to the magnesium turnings with stirring. The reaction is exothermic and should be controlled by the rate of addition.
 - After the addition is complete, reflux the mixture gently for 30-60 minutes to ensure complete formation of the nonylmagnesium bromide.
- Reaction with Aldehyde:
 - Cool the Grignard reagent to 0 °C in an ice bath.
 - Add a solution of decanal in anhydrous diethyl ether dropwise to the stirred Grignard reagent.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- Work-up and Purification:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Separate the organic layer and extract the aqueous layer with diethyl ether.
 - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
 - Filter the drying agent and remove the solvent under reduced pressure to yield the crude **10-Nonadecanol**.
 - Purify the crude product by recrystallization or column chromatography.

Visualizing the Synthesis

The following diagrams illustrate the key chemical transformations and a conceptual workflow for the synthesis and characterization of **10-Nonadecanol**.

Caption: General Grignard reaction pathway for the synthesis of **10-Nonadecanol**.

Caption: Conceptual workflow for the isolation and characterization of **10-Nonadecanol** from a natural source.

Conclusion

The history of **10-Nonadecanol** is one of incremental scientific discovery rather than a singular event. Its identification in natural sources and the development of robust synthetic methods like the Grignard reaction have allowed for its characterization and availability for further research. For drug development professionals, understanding the origins and properties of such long-chain alcohols is crucial, as they can serve as important intermediates, excipients, or possess their own unique biological activities. The methodologies outlined in this guide provide a foundational understanding for the synthesis and analysis of **10-Nonadecanol** and related compounds.

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References

- 1. tandfonline.com [tandfonline.com]
- 2. scialert.net [scialert.net]
- 3. tandfonline.com [tandfonline.com]
- 4. Chemical Study and Comparison of the Biological Activities of the Essential Oils of Helichrysum petiolare, H. cymosum, and H. odoratissimum - PMC [pmc.ncbi.nlm.nih.gov]
- 5. hermitageoils.com [hermitageoils.com]
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